

2,4,6-Trichloro-5-ethylpyrimidine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Trichloro-5-ethylpyrimidine

Cat. No.: B156220

[Get Quote](#)

Technical Guide: 2,4,6-Trichloro-5-ethylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,4,6-Trichloro-5-ethylpyrimidine**, a halogenated pyrimidine derivative of interest in synthetic and medicinal chemistry. The document details its chemical identity, including its CAS number and molecular weight, and summarizes its known applications. While a specific, detailed experimental protocol for its synthesis is not readily available in the reviewed literature, this guide outlines a probable synthetic route based on established methods for analogous compounds. This guide is intended to serve as a foundational resource for professionals engaged in chemical research and drug development.

Chemical Identity and Properties

2,4,6-Trichloro-5-ethylpyrimidine is a substituted pyrimidine ring system with three chlorine atoms and an ethyl group. These features make it a versatile intermediate for further chemical modifications.

Property	Value	Reference
CAS Number	1780-38-7	[1][2][3]
Molecular Formula	C ₆ H ₅ Cl ₃ N ₂	[1]
Molecular Weight	211.48 g/mol	[1]

Applications in Synthesis

2,4,6-Trichloro-5-ethylpyrimidine serves as a valuable building block in organic synthesis. Its primary applications are in the development of:

- **Pharmaceuticals:** As an intermediate in the synthesis of various active pharmaceutical ingredients.
- **Agrochemicals:** Utilized in the creation of herbicides and fungicides.
- **Dyes and Pigments:** Employed in the synthesis of certain dyes, where it can enhance stability and color properties.[1]

The reactivity of the chlorine substituents on the pyrimidine ring allows for nucleophilic substitution reactions, enabling the introduction of a wide range of functional groups and the construction of more complex molecular architectures.

Proposed Synthetic Pathway

While a specific, peer-reviewed experimental protocol for the synthesis of **2,4,6-Trichloro-5-ethylpyrimidine** is not extensively detailed in the available literature, a logical synthetic route can be proposed based on the well-established synthesis of the parent compound, 2,4,6-trichloropyrimidine.[4][5][6][7][8] The likely precursor for this synthesis is 5-ethylbarbituric acid.

The proposed reaction involves the chlorination of 5-ethylbarbituric acid using a strong chlorinating agent, such as a mixture of phosphorus oxychloride (POCl₃) and phosphorus pentachloride (PCl₅).

Caption: Proposed synthesis of **2,4,6-Trichloro-5-ethylpyrimidine**.

Hypothetical Experimental Protocol:

The following protocol is a hypothetical adaptation from the synthesis of 2,4,6-trichloropyrimidine and would require optimization and validation.

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser and a stirrer, combine 5-ethylbarbituric acid with an excess of phosphorus oxychloride.
- **Chlorination:** While stirring, slowly add phosphorus pentachloride to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours to ensure complete conversion. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** After cooling, the excess phosphorus oxychloride can be removed by distillation under reduced pressure.
- **Purification:** The crude product would then be purified, likely through vacuum distillation or recrystallization, to yield pure **2,4,6-Trichloro-5-ethylpyrimidine**.

Signaling Pathways and Biological Activity

There is currently no specific information available in the public domain detailing the involvement of **2,4,6-Trichloro-5-ethylpyrimidine** in any particular signaling pathways or its specific biological activities. Research in this area would be necessary to elucidate its potential roles in biological systems.

Conclusion

2,4,6-Trichloro-5-ethylpyrimidine is a chemical intermediate with potential applications in the pharmaceutical, agrochemical, and dye industries. While its fundamental properties are documented, detailed experimental protocols for its synthesis and its biological profile are not yet well-established in the scientific literature. The proposed synthetic pathway provides a starting point for researchers interested in the preparation and further investigation of this compound. Further studies are warranted to explore its reactivity, potential biological effects, and to develop optimized and validated synthetic methodologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4,6-Trichloro-5-ethylpyrimidine [myskinrecipes.com]
- 2. Search results [chem-space.com]
- 3. myskinrecipes.com [myskinrecipes.com]
- 4. 2,4,6-Trichloropyrimidine synthesis - chemicalbook [chemicalbook.com]
- 5. US5898073A - Process for the preparation of 2,4,6-trichloropyrimidine - Google Patents [patents.google.com]
- 6. CN101550108A - Preparation method of environmental-friendly high-purity 2,4,6-trichloropyrimidine - Google Patents [patents.google.com]
- 7. US5712394A - Process for preparing 2,4,6-trichloropyrimidine - Google Patents [patents.google.com]
- 8. CN1803778A - Method for preparing 2,4,6-trichloro pyrimidine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2,4,6-Trichloro-5-ethylpyrimidine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156220#2-4-6-trichloro-5-ethylpyrimidine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com